

Application Notes and Protocols for Bac8c in Biofilm Disruption Assays

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Compound of Interest

Compound Name: *Bac8c*

Cat. No.: *B15563678*

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Audience: Researchers, scientists, and drug development professionals.

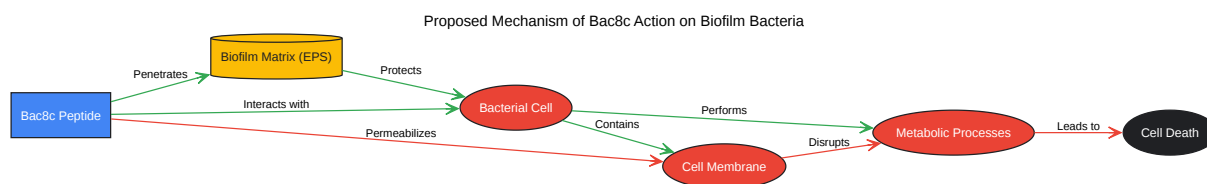
Introduction

Bacterial biofilms present a significant challenge in clinical and industrial settings due to their inherent resistance to conventional antimicrobial agents. The extracellular polymeric substance (EPS) matrix of biofilms acts as a protective barrier, limiting drug penetration and fostering the survival of embedded bacteria. Antimicrobial peptides (AMPs) have emerged as a promising therapeutic strategy to combat biofilm-related infections. **Bac8c**, a synthetic 8-amino-acid peptide derived from bovine bactenecin, has demonstrated potent activity against a broad spectrum of pathogenic bacteria and is particularly effective in disrupting biofilms. Its primary mechanism of action involves the permeabilization of bacterial membranes, leading to metabolic imbalances and cell death. These application notes provide detailed protocols for utilizing **Bac8c** in biofilm disruption assays, enabling researchers to assess its efficacy and potential as an anti-biofilm agent.

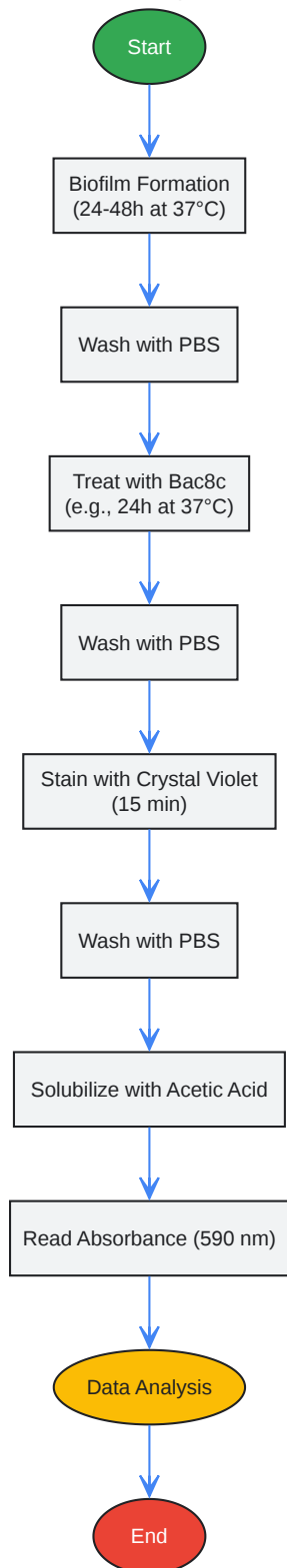
Mechanism of Action

Bac8c exerts its antimicrobial and anti-biofilm effects through a multi-step process that targets the bacterial cell membrane. At sublethal concentrations, **Bac8c** can cause transient

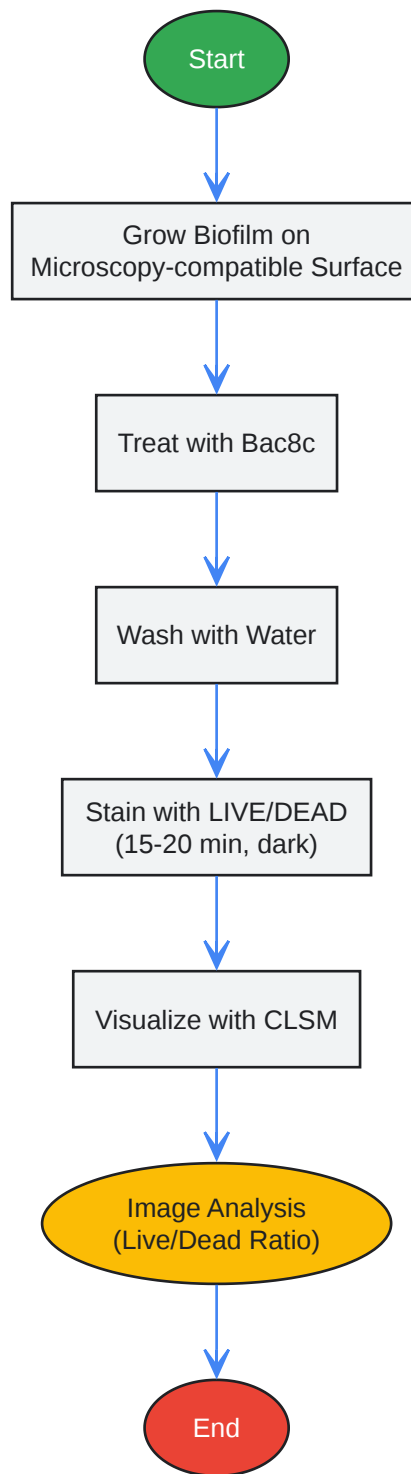
membrane destabilization and inhibit respiratory functions. At bactericidal concentrations, it leads to substantial and rapid depolarization of the cytoplasmic membrane, disruption of electron transport, and ultimately, membrane permeabilization and cell death. This membrane-disrupting property is key to its ability to penetrate the biofilm matrix and kill the embedded bacteria.[1]



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References

- 1. academic.oup.com [academic.oup.com]
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